

Richtlinien zur sicheren Entsorgung von Dasotralin-Hydrochlorid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dasotraline Hydrochloride*

Cat. No.: *B023446*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung ist die ordnungsgemäße Entsorgung von chemischen Substanzen wie Dasotralin-Hydrochlorid von entscheidender Bedeutung, um die Sicherheit im Labor zu gewährleisten und die Umwelt zu schützen. Dasotralin-Hydrochlorid ist als gesundheitsschädlich beim Verschlucken und als sehr giftig für Wasserorganismen mit langfristiger Wirkung eingestuft.^[1] Daher ist die Einhaltung spezifischer Entsorgungsprotokolle unerlässlich.

Allgemeine Sicherheitsvorkehrungen und Handhabung

Vor der Entsorgung sind die grundlegenden Sicherheitsvorkehrungen im Umgang mit Dasotralin-Hydrochlorid zu beachten. Dazu gehört das Vermeiden von Inhalation, Augen- und Hautkontakt sowie die Bildung von Staub und Aerosolen.^[1] Die Arbeit sollte nur in Bereichen mit geeigneter Absaugung erfolgen. Persönliche Schutzausrüstung wie Schutzhandschuhe, Augenschutz und Laborkittel ist obligatorisch.

Entsorgungsverfahren

Die Entsorgung von Dasotralin-Hydrochlorid und dessen kontaminierten Behältern muss über ein zugelassenes Abfallentsorgungsunternehmen erfolgen.^[1] Keinesfalls darf die Substanz in die Kanalisation oder die Umwelt gelangen.^[1]

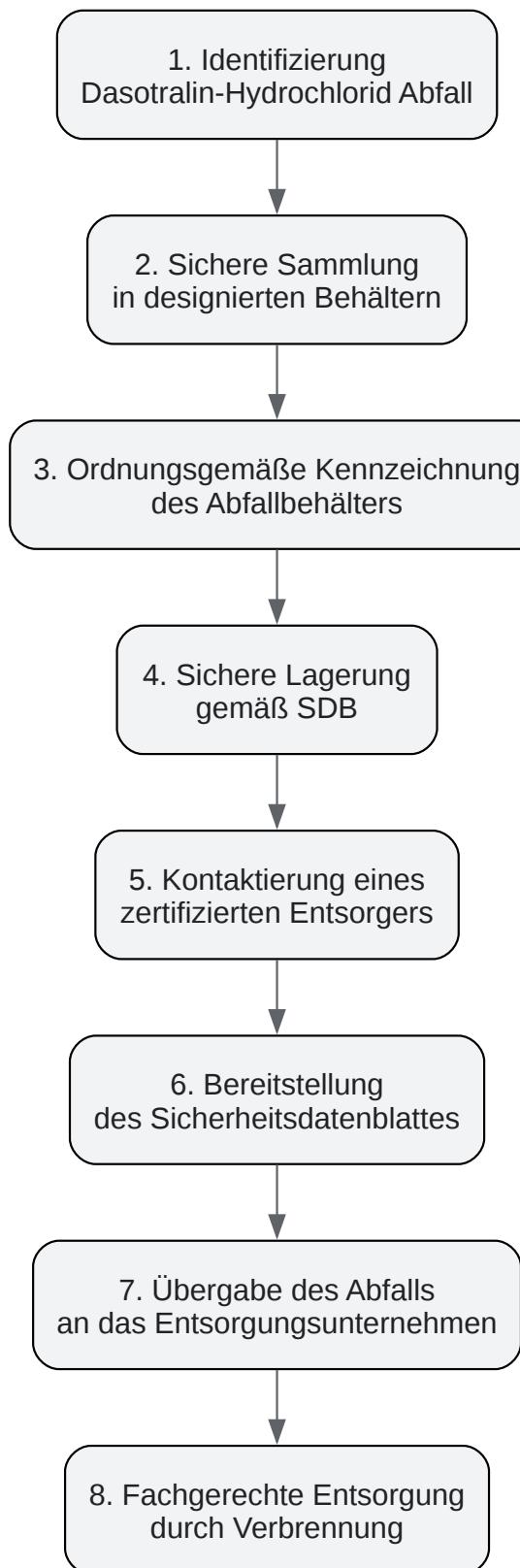
Schritt-für-Schritt-Anleitung zur Entsorgung:

- Sammeln und Lagern:
 - Sammeln Sie alle Reste von Dasotralin-Hydrochlorid und kontaminierte Materialien (z. B. Spatel, Wägeschiffchen, Handschuhe) in einem dafür vorgesehenen, dicht verschlossenen und ordnungsgemäß gekennzeichneten Abfallbehälter.
 - Lagern Sie den Abfallbehälter an einem kühlen, gut belüfteten Ort, getrennt von unverträglichen Materialien wie starken Säuren/Alkalien und starken Oxidations-/Reduktionsmitteln.[1]
- Beauftragung eines Entsorgungsunternehmens:
 - Gewerbliche Abfälle und größere Mengen an Arzneimitteln können nicht über die kommunalen Sammelsysteme entsorgt werden.[2] Wenden Sie sich an ein zertifiziertes Entsorgungsunternehmen, das für die Annahme von chemischen und pharmazeutischen Abfällen zugelassen ist.
 - Informieren Sie das Unternehmen über die genaue Art des Abfalls (Dasotralin-Hydrochlorid) und stellen Sie das Sicherheitsdatenblatt (SDB) zur Verfügung.
- Verpackung und Transport:
 - Verpacken Sie den Abfall gemäß den Anweisungen des Entsorgungsunternehmens und den gesetzlichen Vorschriften für den Transport von gefährlichen Gütern.
 - Stellen Sie sicher, dass alle Behälter korrekt verschlossen und gekennzeichnet sind, um eine Gefährdung Dritter auszuschließen.[3]

Zusammenfassung der relevanten Daten

Merkmal	Information	Quelle
GHS-Einstufung	Akute Toxizität, oral (Kategorie 4), H302; Akute aquatische Toxizität (Kategorie 1), H400; Chronische aquatische Toxizität (Kategorie 1), H410	[1]
Gefahrenhinweise	H302: Gesundheitsschädlich bei Verschlucken. H410: Sehr giftig für Wasserorganismen mit langfristiger Wirkung.	[1]
Sicherheitshinweise	P273: Freisetzung in die Umwelt vermeiden. P391: Verschüttete Mengen aufnehmen. P501: Inhalt/Behälter einer zugelassenen Abfallbeseitigungsanlage zuführen.	[1]
Lagerung	Behälter dicht verschlossen an einem kühlen, gut belüfteten Ort aufbewahren.	[1]
Unverträgliche Materialien	Starke Säuren/Alkalien, starke Oxidations-/Reduktionsmittel.	[1]

Logischer Ablauf der Entsorgung

[Click to download full resolution via product page](#)

Bildunterschrift: Logischer Arbeitsablauf für die Entsorgung von Dasotralin-Hydrochlorid.

Experimentelle Protokolle

Derzeit sind keine standardisierten experimentellen Protokolle zur Neutralisierung oder zum Abbau von Dasotralin-Hydrochlorid in öffentlich zugänglichen Quellen beschrieben. Die empfohlene und sicherste Methode zur Beseitigung ist die thermische Zersetzung in einer speziellen Verbrennungsanlage durch ein lizenziertes Entsorgungsunternehmen. Dies stellt sicher, dass die psychoaktiven und umweltschädlichen Eigenschaften der Substanz vollständig zerstört werden.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dasotraline Hydrochloride|675126-08-6|MSDS [dcchemicals.com]
- 2. Gesundheit: Entsorgung von Arzneimitteln [lgl.bayern.de]
- 3. Abfallmanagement in der Apotheke [abfallmanager-medizin.de]
- To cite this document: BenchChem. [Richtlinien zur sicheren Entsorgung von Dasotralin-Hydrochlorid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b023446#dasotraline-hydrochloride-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com